

LC-MS/MS analysis of Hydroxyomeprazole in plasma

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Compound of Interest

Compound Name: Hydroxyomeprazole

Cat. No.: B127751

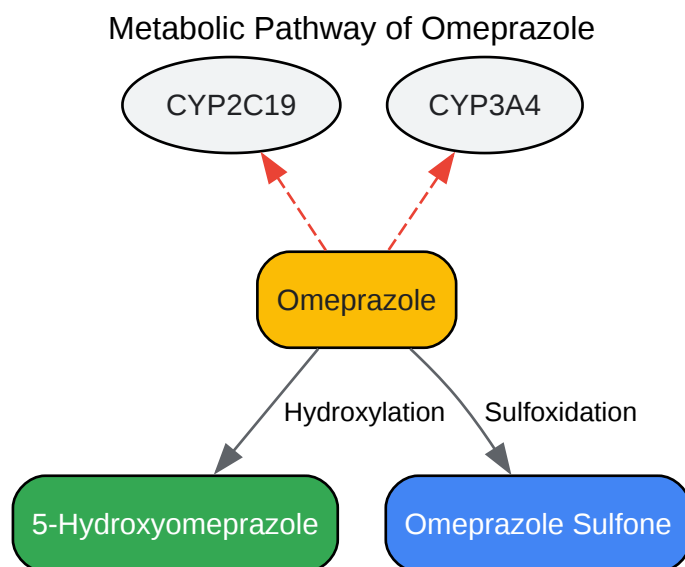
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An LC-MS/MS method provides a sensitive and specific high-throughput solution for the simultaneous quantification of omeprazole and its major metabolite, **5-hydroxyomeprazole**, in human plasma.[1] This approach is crucial for pharmacokinetic and pharmacogenetic studies, given the significant inter-individual variability in omeprazole metabolism, primarily due to genetic polymorphisms of the CYP2C19 enzyme.[1]

The methodology typically involves a straightforward protein precipitation step for sample preparation, ensuring rapid and efficient cleanup.[1] Chromatographic separation is achieved on a reversed-phase C18 or C8 column, followed by detection using a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity for accurate quantification.[1][2]

Metabolic Pathway of Omeprazole

Omeprazole is extensively metabolized in the liver, primarily by two cytochrome P450 enzymes. The hydroxylation of the methyl group on the benzimidazole ring is mediated by CYP2C19, leading to the formation of **5-hydroxyomeprazole**. [1] Concurrently, the sulfoxidation of the sulfinyl group is catalyzed by CYP3A4 to form omeprazole sulfone.[1]



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Caption: Metabolic pathway of omeprazole.

Experimental Protocols

This section details the complete protocol for the quantification of 5-**hydroxyomeprazole** in human plasma.

Materials and Reagents

Material/Reagent	Source/Grade
5-Hydroxyomeprazole Reference Standard	Certified Purity
Omeprazole Reference Standard	Certified Purity
4-Desmethoxy Omeprazole-d3 (Internal Standard)	Certified Purity
Acetonitrile	HPLC or LC-MS Grade
Methanol	HPLC or LC-MS Grade
Formic Acid (≥98%)	LC-MS Grade
Water	Deionized, 18 MΩ·cm or greater
Human Plasma (with K2-EDTA)	Pooled, Blank
Microcentrifuge Tubes (1.5 mL)	Standard Laboratory Grade
Autosampler Vials	Standard Laboratory Grade

Standard Solution Preparation

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of 5-**hydroxyomeprazole**, omeprazole, and the internal standard (IS), 4-Desmethoxy Omeprazole-d3, in methanol.[1]
- Working Standard Solutions: Perform serial dilutions of the analyte stock solutions using a 50:50 (v/v) mixture of methanol and water to create calibration standards at desired concentrations.[1] The linearity range is typically established between 10-500 ng/mL.[2]
- Internal Standard Working Solution (100 ng/mL): Dilute the IS stock solution with acetonitrile to achieve a final concentration of 100 ng/mL.[1]

Sample Preparation (Protein Precipitation)

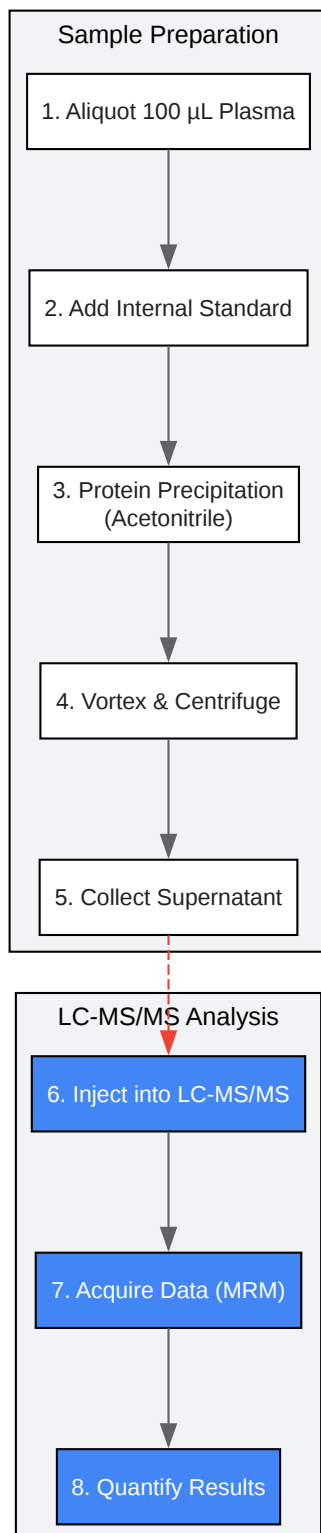
The following protocol is a simple and rapid method for extracting the analytes from plasma.[1]

Step	Procedure
1	Aliquot 100 µL of human plasma (calibration standard, quality control, or unknown sample) into a 1.5 mL microcentrifuge tube. [1]
2	Add 20 µL of the 100 ng/mL internal standard working solution and vortex briefly. [1]
3	Add 300 µL of cold acetonitrile to precipitate plasma proteins. [1]
4	Vortex mix vigorously for 1 minute. [1]
5	Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins. [1]
6	Carefully transfer the supernatant to an autosampler vial for analysis. [1]

LC-MS/MS Instrumentation and Conditions

The analysis is performed on a liquid chromatography system coupled to a tandem mass spectrometer.

Analytical Workflow Diagram



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Caption: Experimental workflow for **hydroxyomeprazole** analysis.

Liquid Chromatography Parameters

Parameter	Value
LC System	High-Performance Liquid Chromatography System
Column	C18 Reverse-Phase Column (e.g., 50 x 2.1 mm, 1.8 µm)[1]
Mobile Phase A	0.1% Formic Acid in Water[1][3]
Mobile Phase B	0.1% Formic Acid in Acetonitrile[1][3]
Flow Rate	0.4 mL/min[1]
Injection Volume	5 µL
Column Temp.	40 °C

LC Gradient Program

Time (min)	% Mobile Phase B
0.0	5
3.0	95
4.0	95
4.1	5
5.0	5

Mass Spectrometry Parameters

Parameter	Value
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Ion Electrospray (ESI+)
Detection Mode	Multiple Reaction Monitoring (MRM)[2]
Ion Source Temp.	500 °C
Capillary Voltage	3.5 kV

MRM Transitions

The following precursor-to-product ion transitions are monitored for quantification.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
5-Hydroxyomeprazole	362.1	214.1[2]
Omeprazole	346.1	198.1[2]
Internal Standard	316.1	147.1[2]

Note: Collision energy and other compound-dependent parameters should be optimized for the specific instrument used.

Data Analysis and Quantification

The concentration of 5-**hydroxyomeprazole** in the plasma samples is determined by the LC-MS/MS software. The system integrates the peak areas of the analyte and the internal standard. A calibration curve is constructed by plotting the peak area ratio (Analyte/IS) against the nominal concentration of the calibration standards. The concentrations in the unknown samples are then calculated from this curve using a weighted ($1/x^2$) linear regression.

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